

3-Methyl-2-nitrobenzonitrile CAS number

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Compound of Interest

Compound Name: 3-Methyl-2-nitrobenzonitrile

Cat. No.: B167913

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An In-depth Technical Guide to **3-Methyl-2-nitrobenzonitrile**

For Researchers, Scientists, and Drug Development Professionals

Introduction

3-Methyl-2-nitrobenzonitrile, identified by the CAS number 1885-77-4, is a pivotal aromatic organic compound.^{[1][2]} Its molecular structure, which features a benzene ring substituted with a methyl, a nitro, and a nitrile group, imparts a unique chemical reactivity that makes it a valuable intermediate in various synthetic endeavors. This guide provides a comprehensive overview of its synthesis, properties, applications, and safety protocols, with a focus on its role in medicinal chemistry and material science.

Caption: Core Identification of **3-Methyl-2-nitrobenzonitrile**.

Physicochemical Properties

A summary of the key physicochemical properties of **3-Methyl-2-nitrobenzonitrile** is presented below.

Property	Value	Source
CAS Number	1885-77-4	[1][2]
Molecular Formula	C ₈ H ₆ N ₂ O ₂	[1]
Molecular Weight	162.15 g/mol	[1]
Appearance	Light yellow solid	[3]
Melting Point	62 - 65 °C	[3]
Purity	Typically ≥96%	[2]
InChI Key	MIDHYAOVUFWYPU- UHFFFAOYSA-N	[1][2]

Synthesis of 3-Methyl-2-nitrobenzonitrile

The synthesis of **3-Methyl-2-nitrobenzonitrile** can be accomplished through various routes, with the direct nitration of 3-methylbenzonitrile being a prevalent and established method.[1]

Primary Synthetic Pathway: Nitration of 3-Methylbenzonitrile

This synthetic approach involves an electrophilic aromatic substitution reaction. A mixture of concentrated nitric acid and sulfuric acid is employed to generate the highly reactive nitronium ion (NO₂⁺), which then acts as the electrophile. The sulfuric acid serves as a catalyst by protonating the nitric acid.[1]

Caption: Synthesis of **3-Methyl-2-nitrobenzonitrile** via Nitration.

A critical aspect of this reaction is controlling the temperature to manage its exothermic nature and to influence the regioselectivity. The nitration of 3-methylbenzonitrile can yield a mixture of isomers, including 3-methyl-4-nitrobenzonitrile and 3-methyl-6-nitrobenzonitrile, alongside the desired **3-methyl-2-nitrobenzonitrile**. [1]

Alternative Synthetic Routes

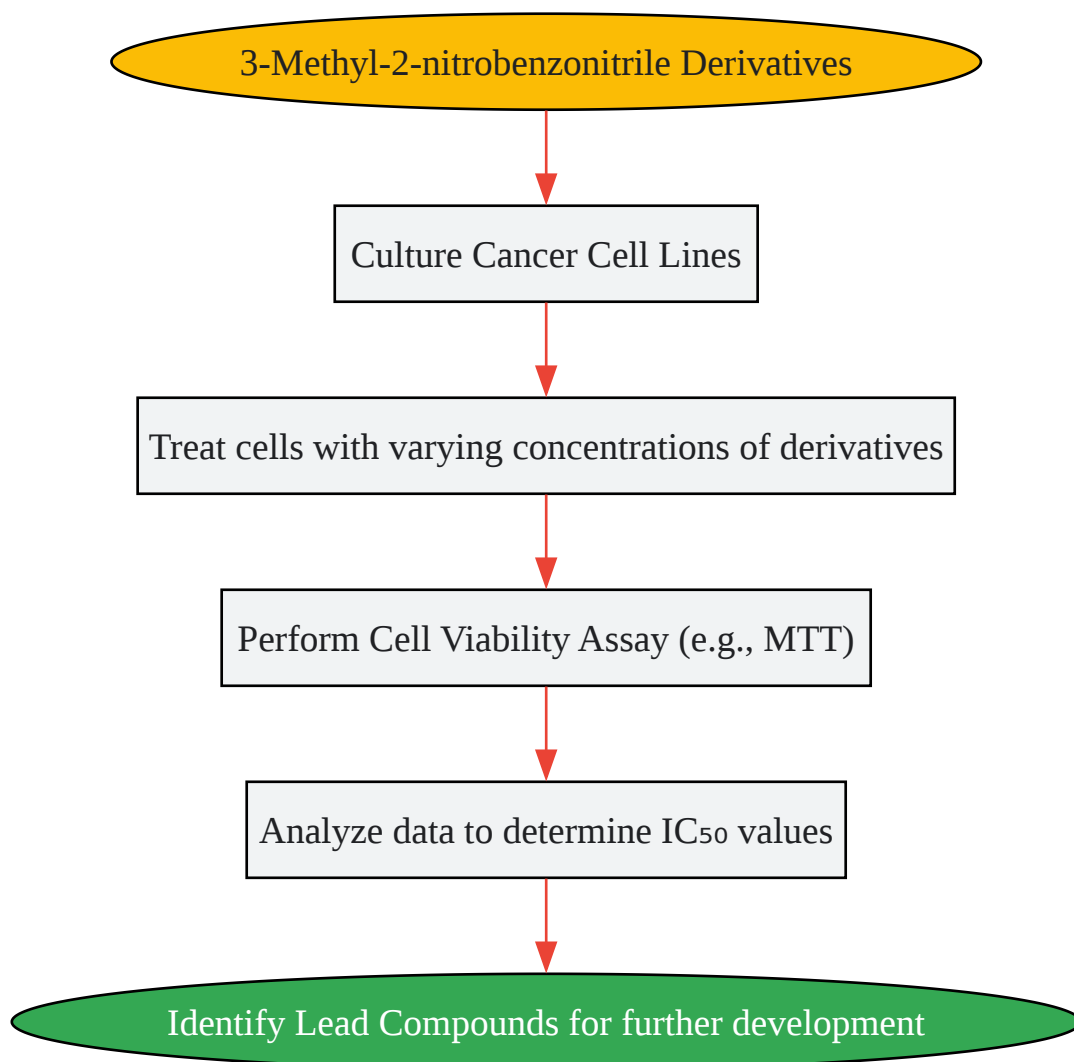
An alternative synthetic strategy involves a multi-step process commencing with 3-methylbenzoic acid. This indirect route can offer better control over regioselectivity. The process generally involves the nitration of a 3-methylbenzoate ester, followed by the conversion of the carboxylic acid functionality into a nitrile group.^[1] The synthesis of the key intermediate, 3-methyl-2-nitrobenzoic acid, can be achieved through methods such as the air oxidation of 1,3-dimethyl-2-nitrobenzene.^[4]

Applications in Research and Drug Development

3-Methyl-2-nitrobenzonitrile is a valuable building block in the synthesis of more complex molecules for pharmaceutical and material science applications.^[1]

Pharmaceutical Research

In medicinal chemistry, this compound serves as a key precursor. A significant application lies in the reduction of the nitro group to an amino group, yielding derivatives that have demonstrated promising biological activities.^[1] Notably, some of these derivatives have exhibited significant antiproliferative effects against various cancer cell lines, positioning them as compounds of interest for the development of novel therapeutic agents.^[1] The benzonitrile moiety itself is considered a privileged scaffold in drug development due to its unique physicochemical properties, including its ability to act as a hydrogen bond acceptor.^[5] Benzonitrile derivatives have shown potential across a wide range of therapeutic areas, including oncology, virology, and microbiology.^[5]



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Caption: Workflow for Screening Antiproliferative Activity.

Material Science

In the field of material science, **3-Methyl-2-nitrobenzonitrile** is utilized in the design and synthesis of novel materials possessing specific electronic or fluorescent properties.^[1]

Safety and Handling

3-Methyl-2-nitrobenzonitrile is classified as a hazardous substance and requires careful handling to minimize risk.

Hazard Classifications:

- Toxic if swallowed (H301)[1]
- Toxic in contact with skin (H311)[1]
- Toxic if inhaled (H331)[1]
- Causes skin irritation (H315)
- Causes serious eye irritation (H319)

Recommended Safety Precautions:

- Personal Protective Equipment (PPE): Wear appropriate protective gloves, clothing, and eye/face protection.[3] In case of insufficient ventilation, wear suitable respiratory equipment.
- Handling: Use only in a well-ventilated area, such as under a chemical fume hood.[6] Avoid contact with skin, eyes, and clothing.[3] Do not ingest or inhale.[3] Wash hands thoroughly after handling.[7]
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place.[3][6] Keep in a dark place, sealed in dry, at room temperature.[1]

For detailed safety information, always refer to the Safety Data Sheet (SDS) provided by the supplier.[3][6][8]

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